

Personal protective equipment for handling Myristic acid-13C

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Compound of Interest

Compound Name: Myristic acid-13C

Cat. No.: B1602432

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Essential Safety and Handling Guide for Myristic Acid-13C

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate and essential safety and logistical information for the use of **Myristic acid-13C**, a stable, non-radioactive, isotopically labeled compound. The primary safety considerations are dictated by the chemical properties of myristic acid itself, as the Carbon-13 isotope does not impart radioactivity.^[1] **Myristic acid-13C** is classified as causing skin and serious eye irritation, and it may also cause respiratory irritation.^[2]

Personal Protective Equipment (PPE) and Safety Measures

A comprehensive approach to personal protection is critical when handling **Myristic acid-13C** to prevent skin contact, eye exposure, and inhalation of dust particles.

Protective Equipment	Specifications and Recommendations
Eye and Face Protection	Wear safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards. [3] [4] [5] [6]
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber, PVC) that are tested according to EN 374 should be worn. [3] [4] [5] Gloves must be inspected before use and should be properly removed and disposed of to avoid skin contact. [5]
Skin and Body Protection	Wear impervious clothing, such as a lab coat, to prevent skin exposure. [2] [5] For larger quantities or in situations with a higher risk of exposure, fire/flame resistant clothing may be appropriate. [5] Safety footwear is also recommended. [7]
Respiratory Protection	If dust formation is likely, use a NIOSH-approved particulate filter respirator (e.g., P1 filter for at least 80% of airborne particles). [3] [4] In well-ventilated areas, respiratory protection may not be necessary for small quantities. [3] [7]

Hazard Identification and First Aid

Hazard	Precautionary Statement	First Aid Measures
Skin Irritation	H315: Causes skin irritation.[2]	IF ON SKIN: Wash with plenty of soap and water.[2] Remove contaminated clothing and wash it before reuse.[2] If skin irritation occurs, get medical advice/attention.[8]
Eye Irritation	H319: Causes serious eye irritation.[2]	IF IN EYES: Rinse cautiously with water for several minutes. [2][9] Remove contact lenses, if present and easy to do.[2][9] Continue rinsing.[2][9] If eye irritation persists, get medical advice/attention.[9]
Respiratory Irritation	H335: May cause respiratory irritation.[2]	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2][8] If you feel unwell, seek medical advice.[8]
Ingestion	May cause nausea, vomiting, and diarrhea.[9][10]	IF SWALLOWED: Rinse mouth.[4][9] Do NOT induce vomiting.[9] Call a poison center or doctor if you feel unwell.[8]

Operational Plan for Safe Handling

A systematic approach to handling **Myristic acid-13C** from receipt to disposal is crucial for laboratory safety.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.

- Store in a tightly closed container in a cool, dry, and well-ventilated place.^{[5][6]} The recommended storage temperature is often 4°C.^[4]
- Store away from incompatible materials such as oxidizing agents, bases, and reducing agents.^{[10][11]}

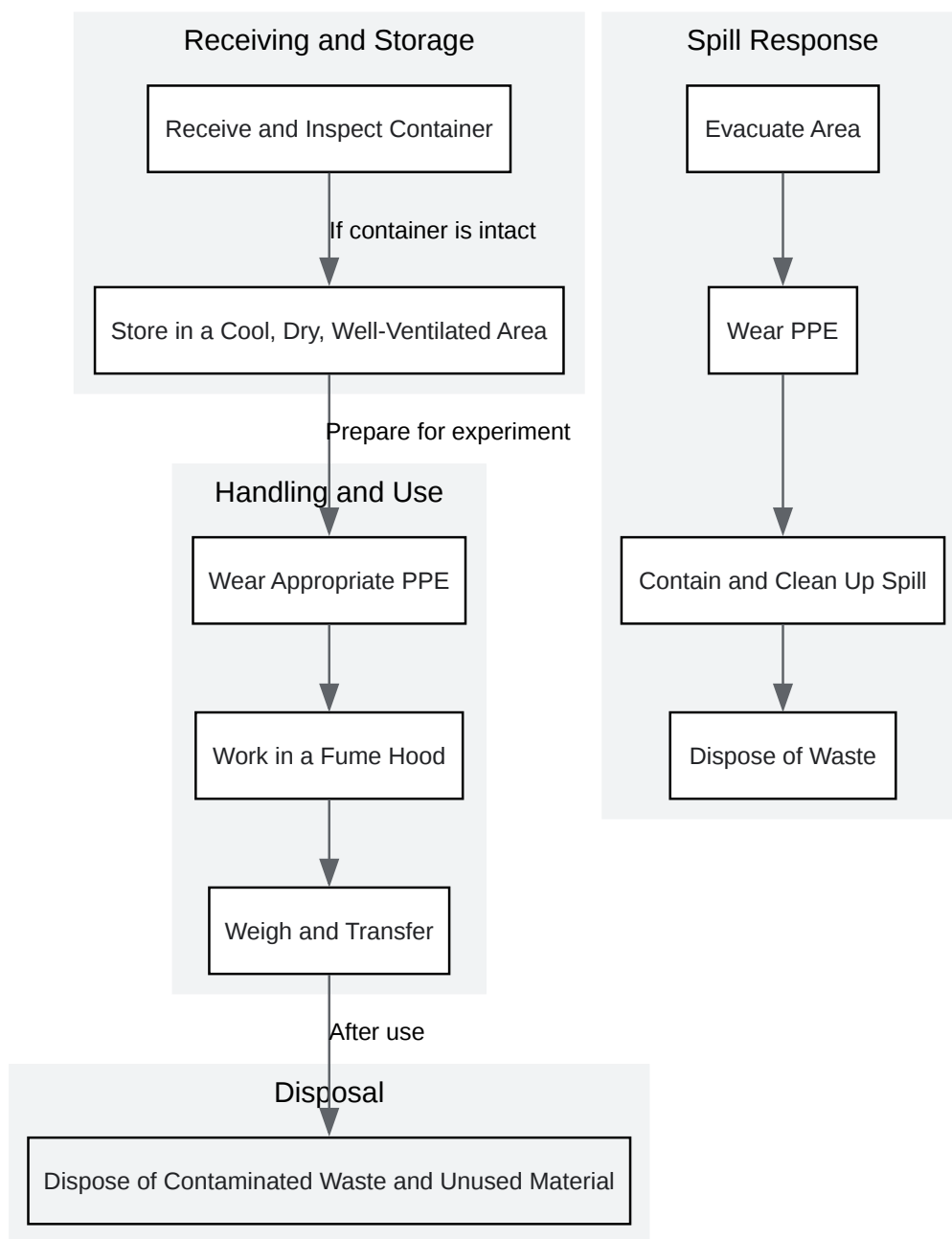
2. Preparation and Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling powders to minimize dust formation.^{[1][5]}
- Avoid breathing dust, fumes, or vapors.^[2]
- Wash hands thoroughly after handling.^{[2][6]}
- Prevent the formation of dust and aerosols.^[5] Use appropriate tools to handle the solid material.

3. In Case of a Spill:

- Evacuate unnecessary personnel from the area.^[9]
- Wear appropriate PPE as outlined above.^{[2][9]}
- For solid spills, sweep up the material and place it into a suitable, labeled container for disposal.^[6] Avoid generating dust.^[6]
- Ventilate the affected area.^[4]
- Prevent the spill from entering drains or waterways.^[4]

Safe Handling Workflow for Myristic Acid-13C



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Caption: Workflow for the safe handling of **Myristic acid-13C**.

Disposal Plan

Proper disposal of **Myristic acid-13C** and any contaminated materials is essential to ensure environmental safety and regulatory compliance.

1. Waste Collection:

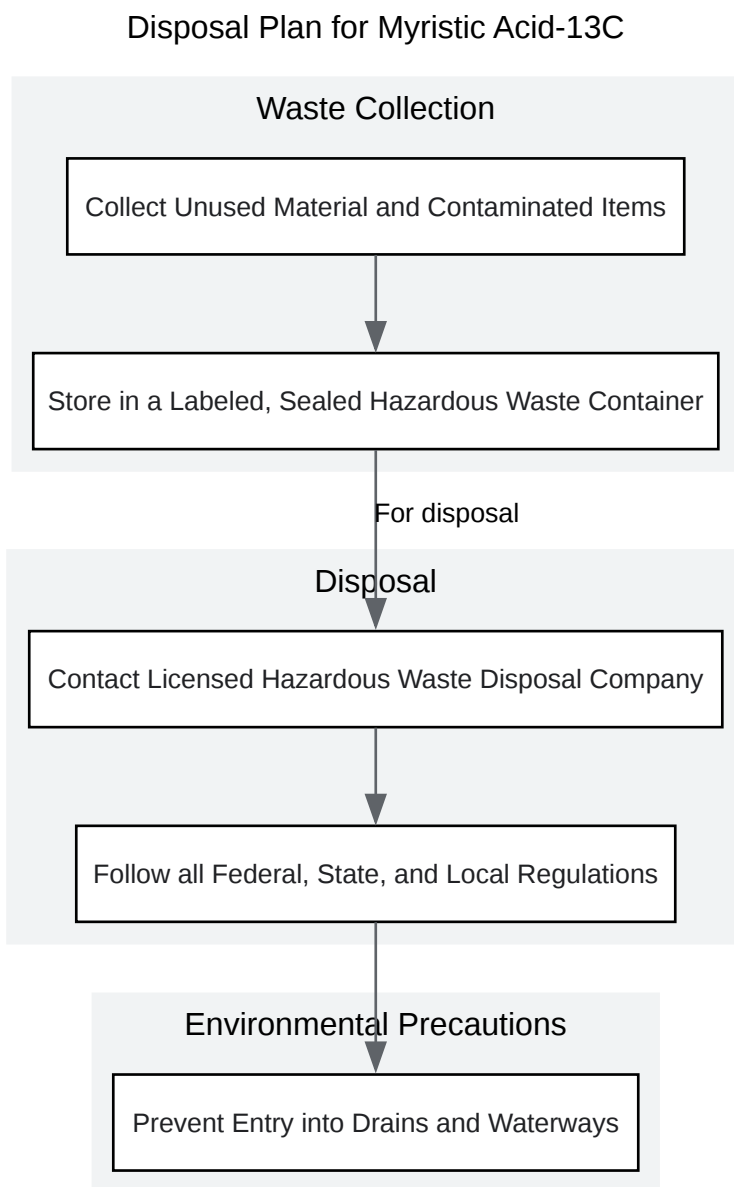
- Collect excess and expired **Myristic acid-13C**, as well as contaminated materials (e.g., gloves, weighing paper, pipette tips), in a clearly labeled, sealed container for hazardous waste.

2. Disposal Method:

- Dispose of the chemical waste through a licensed hazardous material disposal company.[\[5\]](#)
- The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[5\]](#)
- Ensure that all federal, state, and local regulations regarding the disposal of this material are followed.[\[5\]](#)[\[10\]](#)

3. Environmental Precautions:

- Do not allow the product to enter drains, surface water, or ground water.[\[3\]](#)[\[4\]](#)



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Caption: Step-by-step disposal plan for **Myristic acid-13C**.

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